Application Note: High-Resolution Analytical Characterization of N-cyclohexyl-2,5-dimethoxybenzenesulfonamide

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Compound of Interest

Compound Name:	*N-cyclohexyl-2,5-dimethoxybenzenesulfonamide*
CAS No.:	*433963-66-7*
Cat. No.:	*B2729547*

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Introduction & Scope

N-cyclohexyl-2,5-dimethoxybenzenesulfonamide is a representative lipophilic sulfonamide pharmacophore. Structurally, it combines a polar sulfonamide core with a lipophilic cyclohexyl moiety and an electron-rich 2,5-dimethoxybenzene ring. This specific substitution pattern mimics interactions found in various 5-HT (serotonin) ligands and antimicrobial agents, making it a critical reference standard or intermediate in medicinal chemistry.

The characterization of this molecule presents specific analytical challenges:

- Solubility: The cyclohexyl and dimethoxy groups significantly increase lipophilicity (LogP), requiring optimized organic modifiers in chromatography.
- Electronic Effects: The 2,5-dimethoxy substitution alters the acidity of the sulfonamide proton (

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), affecting ionization in electrospray mass spectrometry (ESI-MS).

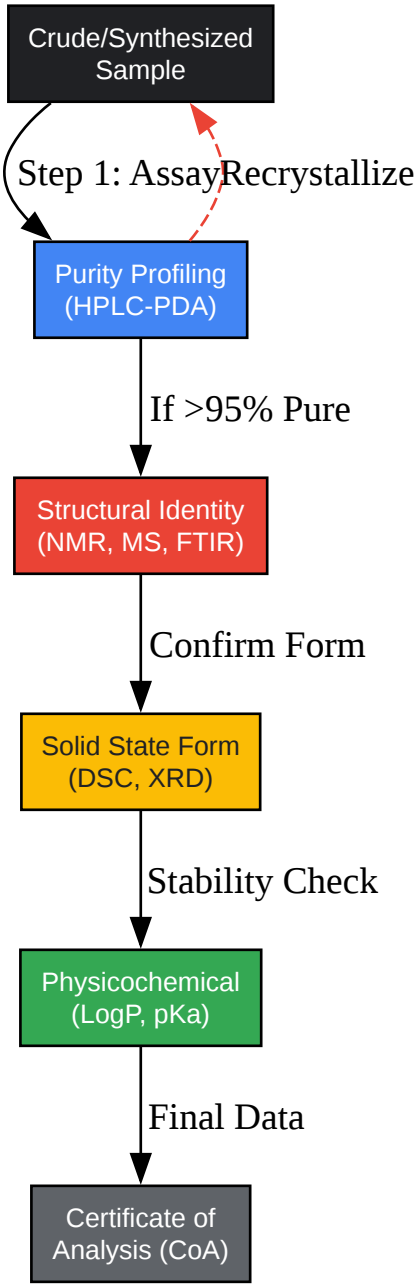
- Polymorphism: The flexibility of the cyclohexyl ring and the sulfonamide hydrogen-bonding capability make this compound prone to polymorphism in the solid state.

This guide provides a self-validating analytical workflow to ensure the identity, purity, and stability of this compound.

Analytical Workflow Visualization

The following diagram outlines the logical progression of techniques required for full characterization, ensuring no critical quality attribute is overlooked.

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Figure 1: Sequential analytical workflow ensuring sample integrity before advanced characterization.

Protocol 1: Structural Elucidation (Identity)

Objective: To unequivocally confirm the chemical structure using orthogonal spectroscopic techniques.

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Nuclear Magnetic Resonance (NMR)

The 2,5-dimethoxy substitution pattern creates a distinct aromatic signature. The cyclohexyl group provides a characteristic aliphatic envelope.

- Instrument: 400 MHz (or higher) NMR.
- Solvent: DMSO-

  (preferred for Sulfonamide NH visibility) or

  .
- Concentration: 5-10 mg in 0.6 mL.

Predicted Spectral Assignment (DMSO-

):

Moiety	Proton ( )	Shift (ppm)	Multiplicity	Integration	Coupling ( )
Sulfonamide		7.50 - 7.80	Broad Doublet	1H	Hz
Aromatic	Ar- (ortho to)	7.20 - 7.35	Doublet (d)	1H	Hz
Aromatic	Ar-	7.00 - 7.15	Multiplet/dd	2H	Hz
Methoxy	(x2)	3.70 - 3.85	Singlets	6H	-
Cyclohexyl	(methine)	2.90 - 3.10	Multiplet	1H	-
Cyclohexyl	Ring	1.00 - 1.80	Multiplets	10H	Complex

Causality: The Ar-

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proton is deshielded by the adjacent electron-withdrawing sulfonyl group, appearing most downfield among aromatic protons. The methoxy groups provide strong shielding to their ortho protons.

Mass Spectrometry (LC-MS)

Method: Electrospray Ionization (ESI) in Positive/Negative switching mode.

- Positive Mode (

  ): Expect

  and

  .

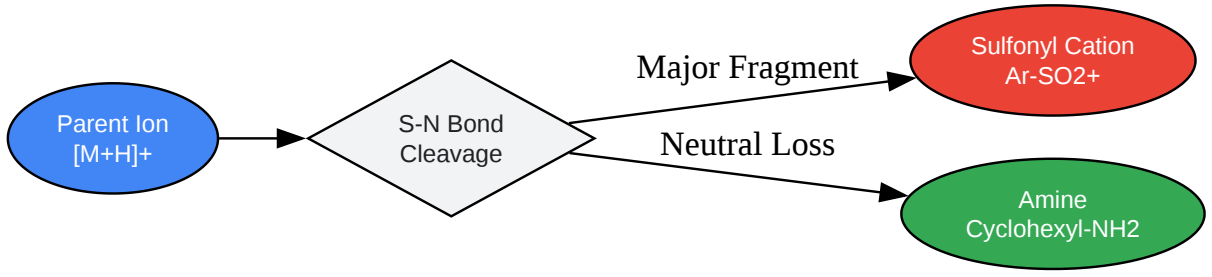
- Negative Mode (

  ): Sulfonamides are weak acids. The deprotonated species

  is often more stable and provides cleaner spectra.

Fragmentation Pathway (MS/MS): The sulfonamide bond (

) is the primary cleavage site.



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Figure 2: Primary fragmentation pathway in ESI+ mode.

Protocol 2: Chromatographic Purity (HPLC-UV)

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Objective: Quantify purity and detect process impurities (e.g., unreacted 2,5-dimethoxybenzenesulfonyl chloride or cyclohexylamine).

Causality: Due to the lipophilic nature of the cyclohexyl and dimethoxy groups, a standard C18 column with a high organic gradient is required to elute the main peak within a reasonable timeframe while resolving potential hydrolysis products (sulfonic acids) which will elute early.

Method Parameters

- Column: Agilent Zorbax Eclipse Plus C18 (150 mm x 4.6 mm, 3.5

) or equivalent.
- Mobile Phase A: 0.1% Formic Acid in Water (Maintains pH ~2.7 to suppress silanol activity).
- Mobile Phase B: Acetonitrile (ACN).
- Flow Rate: 1.0 mL/min.[1]
- Column Temp: 30°C.
- Detection: UV @ 254 nm (Aromatic ring) and 210 nm (Amide bond/impurities).
- Injection Volume: 5-10

  .

Gradient Table[2]

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Time (min)	% Mobile Phase B	Description
0.0	20	Initial equilibration
2.0	20	Isocratic hold for polar impurities
15.0	90	Gradient ramp to elute main analyte
18.0	90	Wash step (lipophilic dimers)
18.1	20	Return to initial
23.0	20	Re-equilibration

Acceptance Criteria:

- Main Peak Purity: > 98.0% (Area %).
- Resolution (

) between main peak and nearest impurity: > 1.5.
- Tailing Factor (

  ): 0.9 - 1.2.

Protocol 3: Solid-State Characterization

Objective: Determine the physical form (polymorph) and thermal stability. Sulfonamides are notorious for forming polymorphs which affect solubility and bioavailability.

Differential Scanning Calorimetry (DSC)

- Protocol: Weigh 2-3 mg into an aluminum pan (crimped, pinhole).
- Ramp: 10°C/min from 30°C to 250°C.
- Expected Result: A sharp endothermic melting peak.

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- Note: If a small endotherm precedes the melt, it indicates a solid-solid transition (polymorph) or desolvation.
- Degradation: Look for exothermic events immediately following the melt (decomposition).

X-Ray Powder Diffraction (XRPD)

- Protocol: Scan range 2

  = 3° to 40°.

- Significance: The "fingerprint" region (low angle) will distinguish between different crystal habits produced by different recrystallization solvents (e.g., Ethanol vs. Ethyl Acetate).

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